

# Application Notes and Protocols for Dose-Response Analysis of UNC8732

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## Compound of Interest

Compound Name: UNC8732

Cat. No.: B15621556

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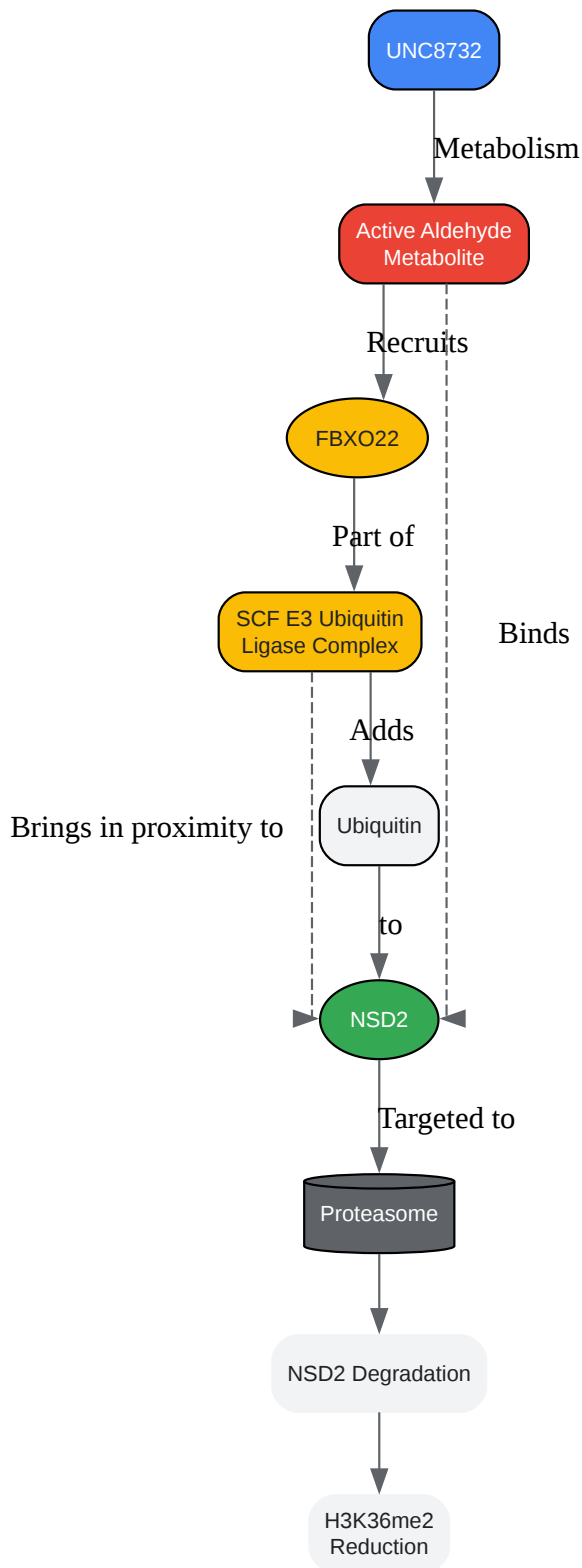
## Introduction

**UNC8732** is a potent and selective second-generation degrader of the histone methyltransferase NSD2.[1][2][3] It represents a significant advancement in the field of targeted protein degradation, offering a powerful tool for studying the biological functions of NSD2 and exploring its therapeutic potential in various cancers, including multiple myeloma and acute lymphoblastic leukemia.[1] **UNC8732** operates through a unique mechanism of action. After entering the cell, its primary alkyl amine group is metabolized into a reactive aldehyde species.[4][5][6][7][8] This aldehyde then engages with a specific cysteine residue (C326) on FBXO22, a substrate recognition component of the SCF (Skp1-Cul1-F-box) E3 ubiquitin ligase complex.[4][5][6][7][8][9] This induced proximity between NSD2 and the E3 ligase machinery leads to the polyubiquitination of NSD2, marking it for degradation by the proteasome.[5] The subsequent decrease in NSD2 levels results in a global reduction of its catalytic product, dimethylated histone H3 at lysine 36 (H3K36me2).[3]

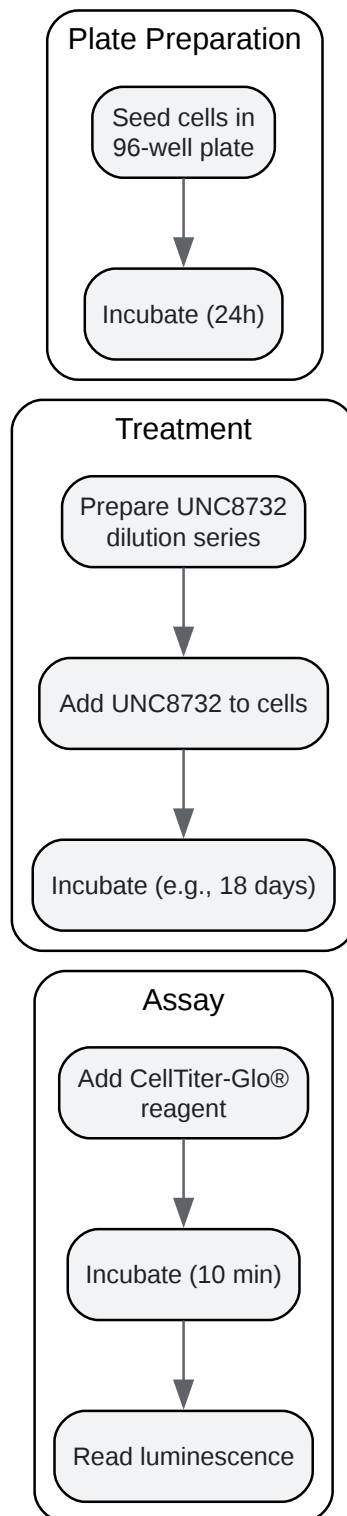
These application notes provide detailed protocols for performing dose-response experiments with **UNC8732** to characterize its effects on cell viability, apoptosis, and target protein degradation.

## Mechanism of Action: UNC8732 Signaling Pathway

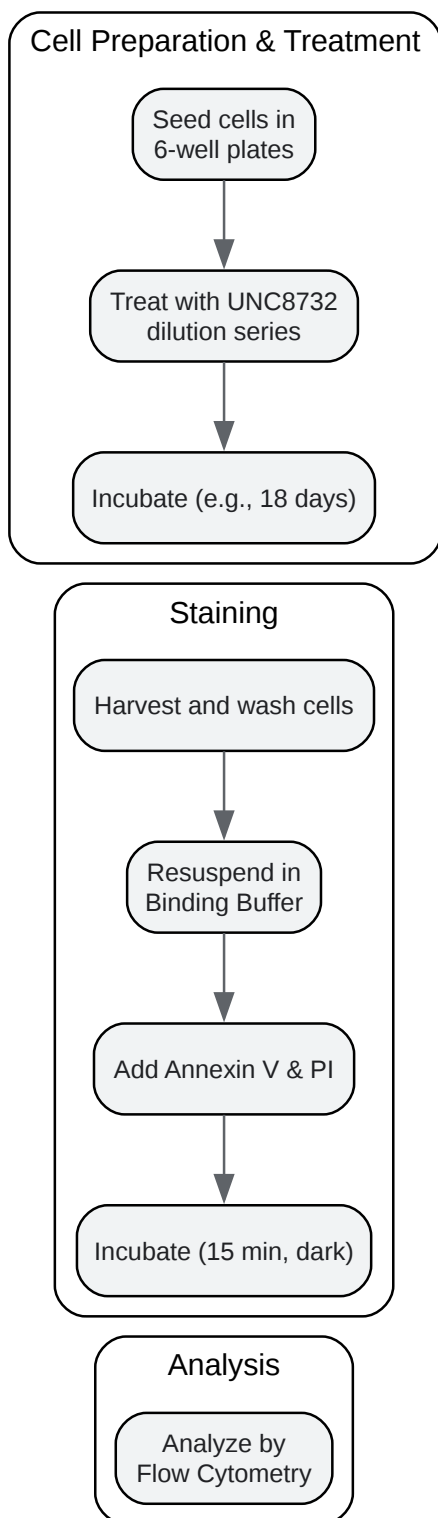
## UNC8732 Mechanism of Action



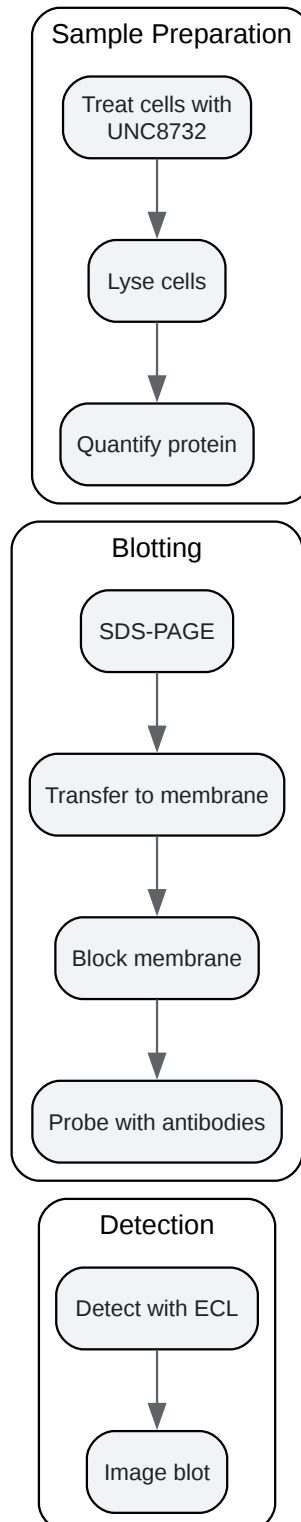
## Cell Viability Assay Workflow



## Apoptosis Assay Workflow



## Western Blot Workflow

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